

Essential Safety and Operational Guide for Handling XAP044

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Compound of Interest

Compound Name: XAP044

Cat. No.: B1684232

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **XAP044**. Adherence to these procedures is critical to ensure personal safety and maintain a secure laboratory environment. This document is intended to supplement, not replace, a comprehensive, compound-specific Safety Data Sheet (SDS) and institutional safety protocols.

Compound Information and Hazard Assessment

XAP044 is a potent and selective antagonist of the metabotropic glutamate receptor 7 (mGlu7), utilized in preclinical research for neurological disorders such as epilepsy and post-traumatic stress disorders.[1] It is a solid, white to off-white powder.

While a specific, publicly available Safety Data Sheet (SDS) with detailed GHS classifications for **XAP044** is not readily available, a precautionary approach must be taken due to its potent biological activity. Compounds of this nature should be handled as potentially hazardous substances.

Key Chemical and Physical Properties:

Property	Value
Chemical Name	7-Hydroxy-3-(4-iodophenoxy)-4H-1-benzopyran-4-one
Molecular Formula	C ₁₅ H ₉ IO ₄
Molecular Weight	380.13 g/mol
CAS Number	196928-50-4
Solubility	Soluble in DMSO (to 100 mM) and ethanol (to 20 mM)[2]
Storage	Store at -20°C

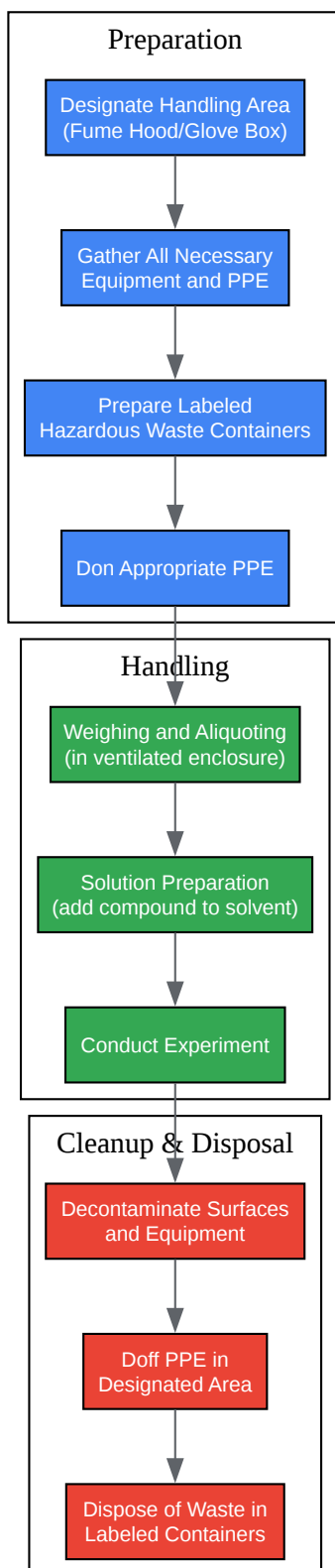
Personal Protective Equipment (PPE)

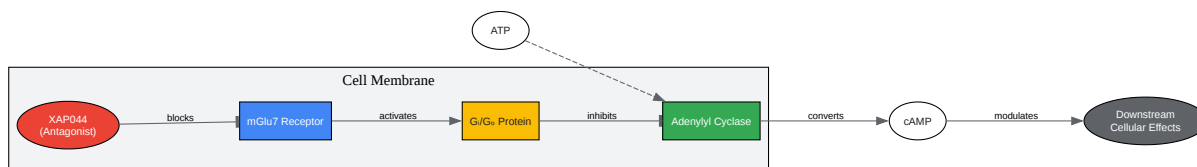
A comprehensive PPE ensemble is mandatory to minimize exposure. The following table summarizes the recommended PPE for handling **XAP044**.

PPE Category	Item	Specifications and Recommendations
Respiratory Protection	NIOSH-approved Respirator	An N95 or higher-rated respirator is required when handling the solid compound to prevent inhalation of airborne particles.
Hand Protection	Double Nitrile Gloves	Wear two pairs of nitrile gloves. The outer pair must be changed immediately upon contamination or at regular intervals.
Body Protection	Disposable Gown or Lab Coat	A disposable gown with tight-fitting cuffs or a dedicated lab coat worn over personal clothing is required.
Eye Protection	Chemical Splash Goggles	Safety goggles that provide a complete seal around the eyes are mandatory. A face shield worn over goggles offers additional protection.
Foot Protection	Shoe Covers	Disposable shoe covers should be worn in the designated handling area and removed before exiting.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach is crucial for the safe handling of **XAP044**. The following workflow outlines the key phases of handling, from preparation to post-experiment cleanup.





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References

- 1. GHS hazard pictograms - Wikipedia [en.wikipedia.org]
- 2. bucknell.edu [bucknell.edu]
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